

Aminooxy-PEG4-alcohol: A Detailed Structural Analysis

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Compound of Interest

Compound Name: *Aminooxy-PEG4-alcohol*

Cat. No.: *B605440*

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Aminooxy-PEG4-alcohol is a heterobifunctional linker molecule widely utilized in bioconjugation and drug delivery systems. Its structure is characterized by three key components: a reactive aminooxy group, a hydrophilic tetraethylene glycol (PEG4) spacer, and a terminal alcohol group. This unique combination of functional groups allows for the covalent linkage of molecules to aldehydes or ketones while providing a flexible, water-soluble spacer and a site for further chemical modification.

Core Chemical Structure

The fundamental structure of **Aminooxy-PEG4-alcohol** consists of an aminooxy moiety ($\text{H}_2\text{N}-\text{O}-$) at one terminus, connected to a chain of four repeating ethylene glycol units. The other end of this polyethylene glycol chain is terminated with a primary alcohol group ($-\text{OH}$). The systematic IUPAC name for this compound is 1-(2-(2-(2-(2-aminooxyethoxy)ethoxy)ethoxy)ethoxy)ethanol.

The presence of the PEG4 chain imparts hydrophilicity to the molecule, which can enhance the solubility and reduce the immunogenicity of the conjugated biomolecules. The terminal aminooxy group readily reacts with aldehydes and ketones to form a stable oxime linkage, a common strategy in protein modification and cell labeling.^{[1][2][3]} The hydroxyl group offers a versatile handle for further derivatization or attachment to other molecules or surfaces.^{[2][4]}

Molecular Properties

A summary of the key quantitative data for **Aminooxy-PEG4-alcohol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ NO ₅	[2] [3] [5]
Molecular Weight	209.2 g/mol	[1] [3]
CAS Number	106492-60-8	[2] [3]
Purity	≥98%	[1] [2] [3]

Chemical Structure Diagram

The following diagram illustrates the chemical structure of **Aminooxy-PEG4-alcohol**, detailing the connectivity of the aminooxy group, the PEG4 linker, and the terminal alcohol.



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Caption: 2D chemical structure of **Aminoxy-PEG4-alcohol**.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general methodology for the conjugation of **Aminoxy-PEG4-alcohol** to an aldehyde-containing molecule is provided below.

General Protocol for Oxime Ligation:

- Preparation of Reactants:
 - Dissolve the aldehyde-containing molecule in a suitable buffer (e.g., PBS, pH 6.5-7.5).
 - Dissolve **Aminoxy-PEG4-alcohol** in the same buffer. A slight molar excess (1.5-5 fold) of the aminoxy compound is typically used.
- Conjugation Reaction:
 - Mix the two solutions.
 - The reaction can be carried out at room temperature for 2-16 hours. Reaction progress can be monitored by analytical techniques such as HPLC or mass spectrometry.
 - For some applications, a catalyst such as aniline can be added to accelerate the reaction.
- Purification:
 - The resulting conjugate can be purified from unreacted starting materials using standard techniques such as size exclusion chromatography (SEC) or dialysis.
- Characterization:
 - The final conjugate should be characterized by methods such as SDS-PAGE, mass spectrometry, and UV-Vis spectroscopy to confirm successful conjugation and purity.

This in-depth guide provides a foundational understanding of the chemical structure and properties of **Aminoxy-PEG4-alcohol** for its effective application in research and development.

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